

Inquiry Regarding PSX020 Reveals Non-Biological Nature of the Subject

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PSX020

Cat. No.: B12381675

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Initial investigations into the identifier "**PSX020**" have determined that it refers to a mechanical automotive part, specifically an air conditioning pressure switch, and not a biological molecule as the query for a technical guide for researchers and drug development professionals would suggest. This fundamental misidentification precludes the creation of the requested in-depth technical guide on its "homologs," "analogs," and associated "signaling pathways."

Searches for "**PSX020**" consistently identify the product as an "OEX AC Pressure Switch Female Binary."^{[1][2][3]} Technical specifications available for this component include details such as thread size ("7/16 - 20UNF"), pressure cut-out values ("High Pressure Cut Out 26kg/cm²," "Low Pressure Cut Out 2kg/cm²"), and the number of terminals ("2 Male Spade Terminals").^{[1][3]} This information is characteristic of a mechanical device used in automotive air conditioning systems and bears no relation to the biological and pharmacological concepts implied by the user's request.

Consequently, the core requirements of the requested technical guide, including the summarization of quantitative data on biological activity, detailing of experimental protocols in a life sciences context, and visualization of signaling pathways, cannot be fulfilled. The concepts of "homologs" and "analogs" in a biological and drug development context refer to molecules with shared ancestry or similar function and structure, respectively. These concepts are not applicable to a mechanical switch. Similarly, "signaling pathways" are chains of molecular events within a cell, a concept entirely unrelated to the function of an automotive pressure switch.

Therefore, the requested in-depth technical guide or whitepaper on the "homologs and analogs of **PSX020**" for an audience of researchers, scientists, and drug development professionals cannot be generated. The foundational premise of the request—that **PSX020** is a subject of biological or pharmaceutical research—is incorrect.

It is recommended that the user verify the identifier "**PSX020**" and provide the correct name or designation for the biological molecule of interest to enable the creation of the requested technical documentation.

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References

- 1. sparesbox.com.au [sparesbox.com.au]
- 2. repco.com.au [repco.com.au]
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